

Technical Guide: Solubility of (S)-Boc-3-(o-tolyl)- β-alanine in Organic Solvents

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Compound of Interest

Compound Name: (S)-3-((*tert*-Butoxycarbonyl)amino)-3-(*o*-tolyl)propanoic acid

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Introduction

(S)-Boc-3-(*o*-tolyl)-β-alanine is a protected amino acid derivative of significant interest in synthetic organic chemistry and pharmaceutical development. As a chiral building block, its solubility characteristics in various organic solvents are critical for optimizing reaction conditions, purification strategies, and formulation development. This technical guide provides a comprehensive overview of the solubility profile of Boc-protected amino acids, with a focus on providing a framework for determining the solubility of (S)-Boc-3-(*o*-tolyl)-β-alanine. While specific quantitative solubility data for (S)-Boc-3-(*o*-tolyl)-β-alanine is not extensively published, this guide presents illustrative data for structurally related compounds and details robust experimental protocols for its precise determination.

The solubility of a compound is influenced by factors including the polarity of the solute and solvent, temperature, and the presence of impurities. For Boc-protected amino acids, the polarity of the amino acid side chain plays a crucial role; nonpolar or bulky side chains generally lead to lower solubility in polar solvents.

Illustrative Quantitative Solubility Data

The following table summarizes the estimated solubility of structurally similar N-Boc protected amino acid esters and related compounds in a range of common organic solvents at ambient temperature (approximately 25°C). This data is provided for illustrative purposes to guide solvent selection. For precise quantitative applications, experimental determination is strongly recommended.

| Solvent Family | Solvent | IUPAC Name | Illustrative Solubility of a Boc-Protected Amino Acid Ester (g/100 mL) |
|---------------------------|-----------------------|-----------------|--|
| Chlorinated | Dichloromethane (DCM) | Dichloromethane | > 50 |
| Chloroform | Trichloromethane | | > 50 |
| Ethers | Diethyl Ether | Ethoxyethane | 15 - 25 |
| Tetrahydrofuran (THF) | Oxolane | | > 40 |
| Esters | Ethyl Acetate (EtOAc) | Ethyl ethanoate | > 40 |
| Ketones | Acetone | Propan-2-one | > 40 |
| Alcohols | Methanol (MeOH) | Methanol | 10 - 20 |
| Ethanol (EtOH) | Ethanol | | 5 - 15 |
| Isopropanol (IPA) | Propan-2-ol | | 2 - 10 |
| Polar Aprotic | Acetonitrile (ACN) | Ethanenitrile | 20 - 30 |
| Dimethylformamide (DMF) | N,N-Dimethylformamide | | > 50 |
| Dimethyl Sulfoxide (DMSO) | Sulfinylbis(methane) | | > 50 |

Disclaimer: The quantitative solubility data presented in this table is illustrative and based on the general solubility trends of similar N-Boc protected amino acid esters.[\[1\]](#) Actual solubility of (S)-Boc-3-(o-tolyl)-β-alanine may vary depending on experimental conditions such as temperature, purity of the solute and solvent, and the presence of any additives.

Experimental Protocols for Solubility Determination

A precise and reproducible method for determining the solubility of a solid compound like (S)-Boc-3-(o-tolyl)- β -alanine is crucial for process development and quality control. The gravimetric method is a fundamental and widely used technique for this purpose.[\[1\]](#)[\[2\]](#) Alternatively, for compounds with a suitable chromophore, UV-Vis spectrophotometry can be a sensitive method for quantification.[\[3\]](#)

Gravimetric Method

This method relies on the direct measurement of the mass of the solute dissolved in a known mass or volume of solvent in a saturated solution.

Materials:

- (S)-Boc-3-(o-tolyl)- β -alanine (high purity)
- Selected organic solvent (analytical grade)
- Analytical balance (readable to 0.1 mg)
- Temperature-controlled shaker or water bath
- Vials with sealed caps
- Syringe filters (0.22 μ m, compatible with the solvent)
- Pre-weighed glass vials for evaporation
- Drying oven or vacuum desiccator

Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of (S)-Boc-3-(o-tolyl)- β -alanine to a vial containing a known volume (e.g., 5.0 mL) of the selected organic solvent. The presence of undissolved solid is essential to ensure saturation.

- Seal the vial to prevent solvent evaporation.
- Equilibration:
 - Place the vial in a temperature-controlled shaker or water bath set to the desired temperature (e.g., 25°C).
 - Agitate the mixture for a sufficient time to reach equilibrium (typically 24-48 hours). To confirm equilibrium, samples can be taken at different time points (e.g., 24, 36, and 48 hours) and the concentration measured. Equilibrium is reached when consecutive measurements are consistent.
- Sample Collection and Filtration:
 - Allow the vial to stand undisturbed at the equilibrium temperature for at least 2 hours to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant (e.g., 2.0 mL) using a volumetric pipette.
 - Filter the supernatant through a 0.22 µm syringe filter into a pre-weighed glass vial. This step is critical to remove any undissolved solid particles.
- Solvent Evaporation and Mass Determination:
 - Record the exact mass of the filtered solution.
 - Evaporate the solvent from the vial using a gentle stream of nitrogen or by placing it in a drying oven at a temperature below the decomposition point of the compound.
 - Once the solvent is completely removed, place the vial in a vacuum desiccator to ensure all residual solvent is removed and cool to room temperature.
 - Weigh the vial containing the dried solute. Repeat the drying and weighing process until a constant mass is obtained.
- Calculation:

- Calculate the mass of the dissolved solute by subtracting the initial mass of the empty vial from the final mass of the vial with the dried solute.
- The solubility can be expressed in various units, such as g/100 mL or mg/mL.

UV-Vis Spectrophotometry Method

This method is applicable if (S)-Boc-3-(o-tolyl)- β -alanine exhibits significant absorbance in the UV-Vis spectrum, which is likely due to the tolyl group.

Materials:

- All materials listed for the gravimetric method.
- UV-Vis spectrophotometer
- Quartz cuvettes

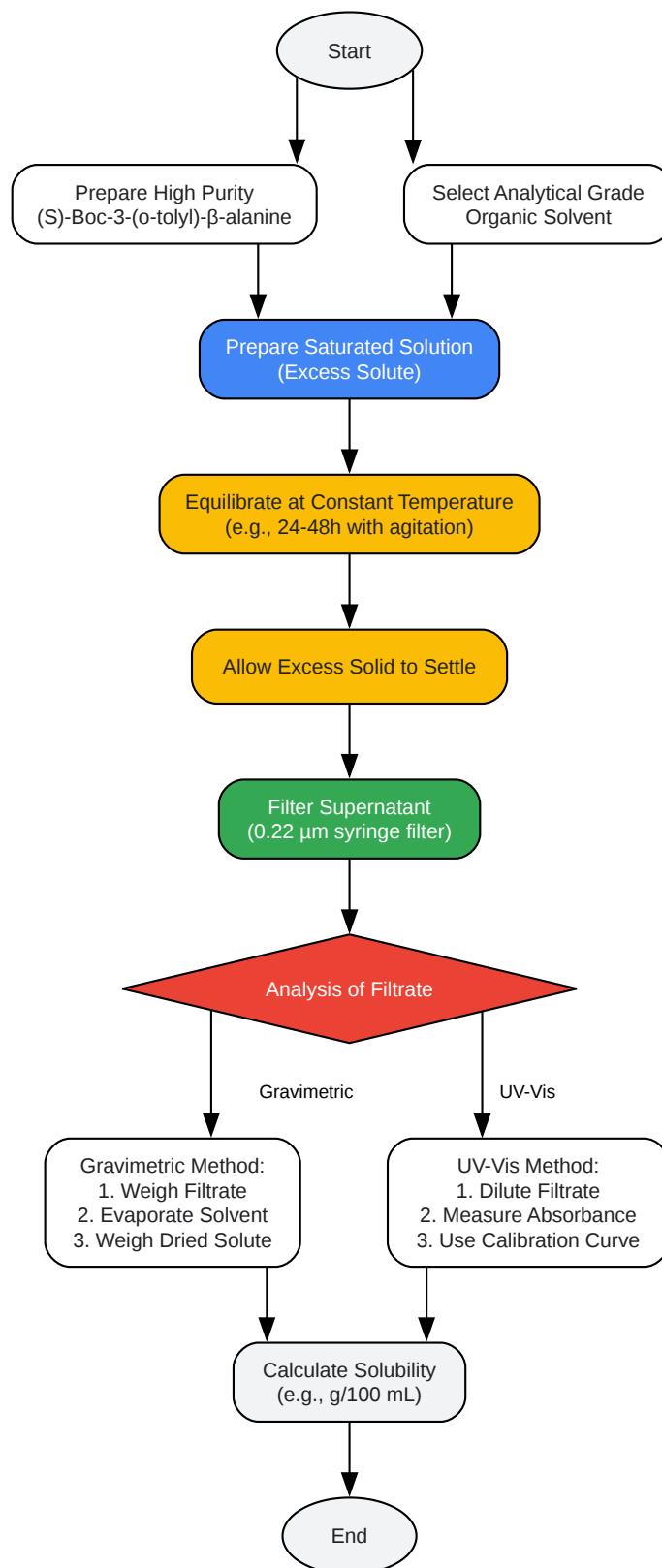
Procedure:

- Preparation of Standard Solutions and Calibration Curve:
 - Prepare a stock solution of (S)-Boc-3-(o-tolyl)- β -alanine of a known concentration in the solvent of interest.
 - Perform a serial dilution of the stock solution to prepare a series of standard solutions of known concentrations.
 - Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}).
 - Plot a calibration curve of absorbance versus concentration and determine the linear regression equation.
- Preparation and Analysis of Saturated Solution:
 - Prepare a saturated solution and collect the filtered supernatant as described in the gravimetric method (steps 1-3).

- Dilute the filtered supernatant with the same solvent to a concentration that falls within the linear range of the calibration curve.
- Measure the absorbance of the diluted solution at λ_{max} .
- Calculation:
 - Use the linear regression equation from the calibration curve to determine the concentration of the diluted solution.
 - Calculate the concentration of the original saturated solution by multiplying the concentration of the diluted solution by the dilution factor.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of (S)-Boc-3-(o-tolyl)- β -alanine.

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Workflow for Solubility Determination

Conclusion

Understanding the solubility of (S)-Boc-3-(o-tolyl)- β -alanine is paramount for its effective use in research and development. While specific data for this compound is limited, the illustrative data for related compounds and the detailed experimental protocols provided in this guide offer a robust framework for its determination. Accurate solubility data will enable researchers to optimize synthetic procedures, develop effective purification methods, and formulate this important chiral building block for a variety of applications.

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